

Propyl palmitate melting point and latent heat of fusion

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Compound of Interest

Compound Name: *Propyl palmitate*

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An In-depth Technical Guide to the Thermal Properties of **Propyl Palmitate**

This technical guide provides a comprehensive overview of the melting point and latent heat of fusion of **propyl palmitate**, tailored for researchers, scientists, and professionals in drug development. This document adheres to stringent data presentation and visualization standards to ensure clarity and ease of use for a technical audience.

Thermal Properties of Propyl Palmitate

Propyl palmitate, a fatty acid ester, is utilized in various applications where its thermal properties are of critical importance. Understanding its melting point and latent heat of fusion is essential for its application as a phase change material (PCM) in thermal energy storage, as well as in the formulation of pharmaceuticals and other products.

Quantitative Data

The thermal properties of **propyl palmitate** have been determined through various analytical methods. The following table summarizes the key quantitative data found in the literature.

Property	Value	Source
Melting Point	20.00 to 21.00 °C	The Good Scents Company[1]
Average Phase Transition Temperature	18.3 °C	(Industrial Grade)[2][3]
Average Latent Heat of Fusion	168.3 J/g	(Industrial Grade)[2][3]
Phase Change Enthalpy (in a composite)	up to 152.0 J/g	[2][3][4][5]

Experimental Protocols

The determination of the melting point and latent heat of fusion of materials like **propyl palmitate** requires precise and standardized experimental protocols. The most common and accurate method for these measurements is Differential Scanning Calorimetry (DSC).

Determination of Melting Point and Latent Heat of Fusion by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature. This method allows for the precise determination of the melting point and the heat of fusion (enthalpy of fusion).

Methodology:

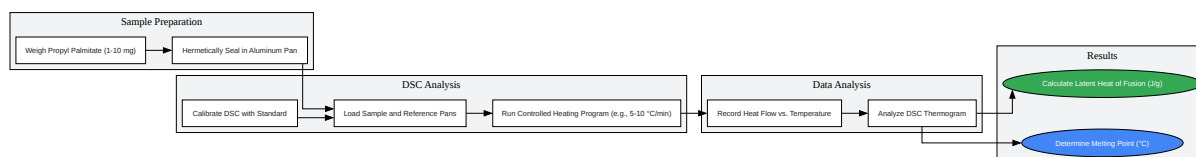
- **Sample Preparation:** A small, accurately weighed sample of **propyl palmitate** (typically 1-10 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated using standard materials with known melting points and enthalpies of fusion (e.g., indium).
- **Thermal Program:** The sample and reference are subjected to a controlled temperature program. A typical program involves:
 - An initial isothermal period to ensure thermal equilibrium.

- A heating ramp at a constant rate (e.g., 5-10 °C/min) through the melting range of the sample.
- A final isothermal period.
- Data Acquisition: The instrument measures the heat flow to the sample relative to the reference. During melting, the sample absorbs additional heat (latent heat of fusion), resulting in an endothermic peak on the DSC thermogram.
- Data Analysis:
 - Melting Point: The melting point is typically determined as the onset temperature or the peak temperature of the melting endotherm.
 - Latent Heat of Fusion (ΔH_{fus}): The latent heat of fusion is calculated by integrating the area of the melting peak. The instrument's software performs this calculation, providing the enthalpy change in Joules per gram (J/g).

A comprehensive evaluation of the melting points of various fatty acids and their esters, including propyl esters, has been conducted using DSC, highlighting the reliability of this technique.^{[6][7]}

Visualization of Experimental Workflow

The following diagram illustrates the general experimental workflow for determining the thermal properties of **propyl palmitate** using Differential Scanning Calorimetry.



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Workflow for Thermal Analysis of **Propyl Palmitate** by DSC.

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